

JHW007 Hydrochloride: Application Notes and Protocols for Preclinical Behavioral Studies

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Compound of Interest

Compound Name: *JHW007 hydrochloride*

Cat. No.: *B588582*

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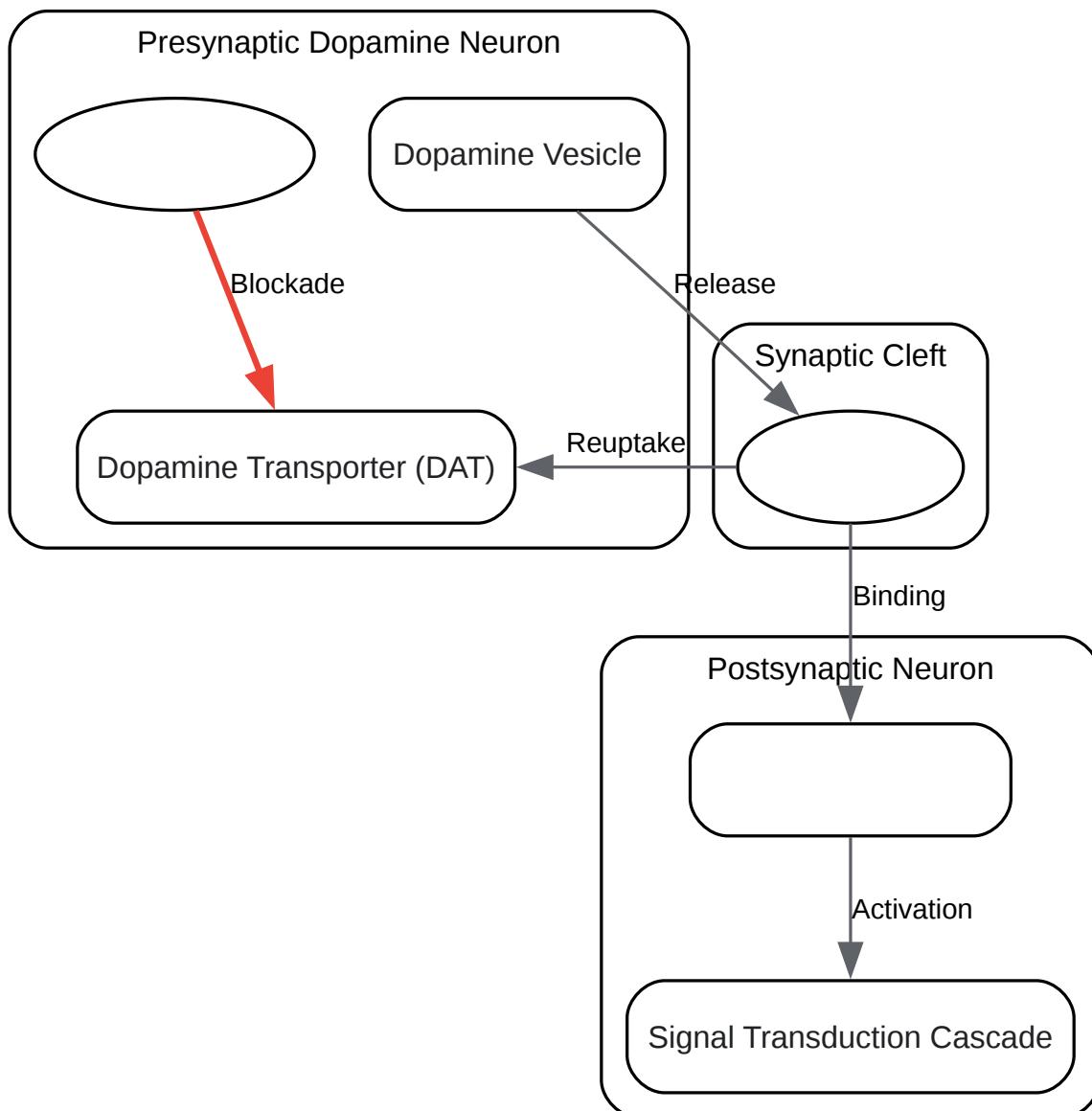
Introduction

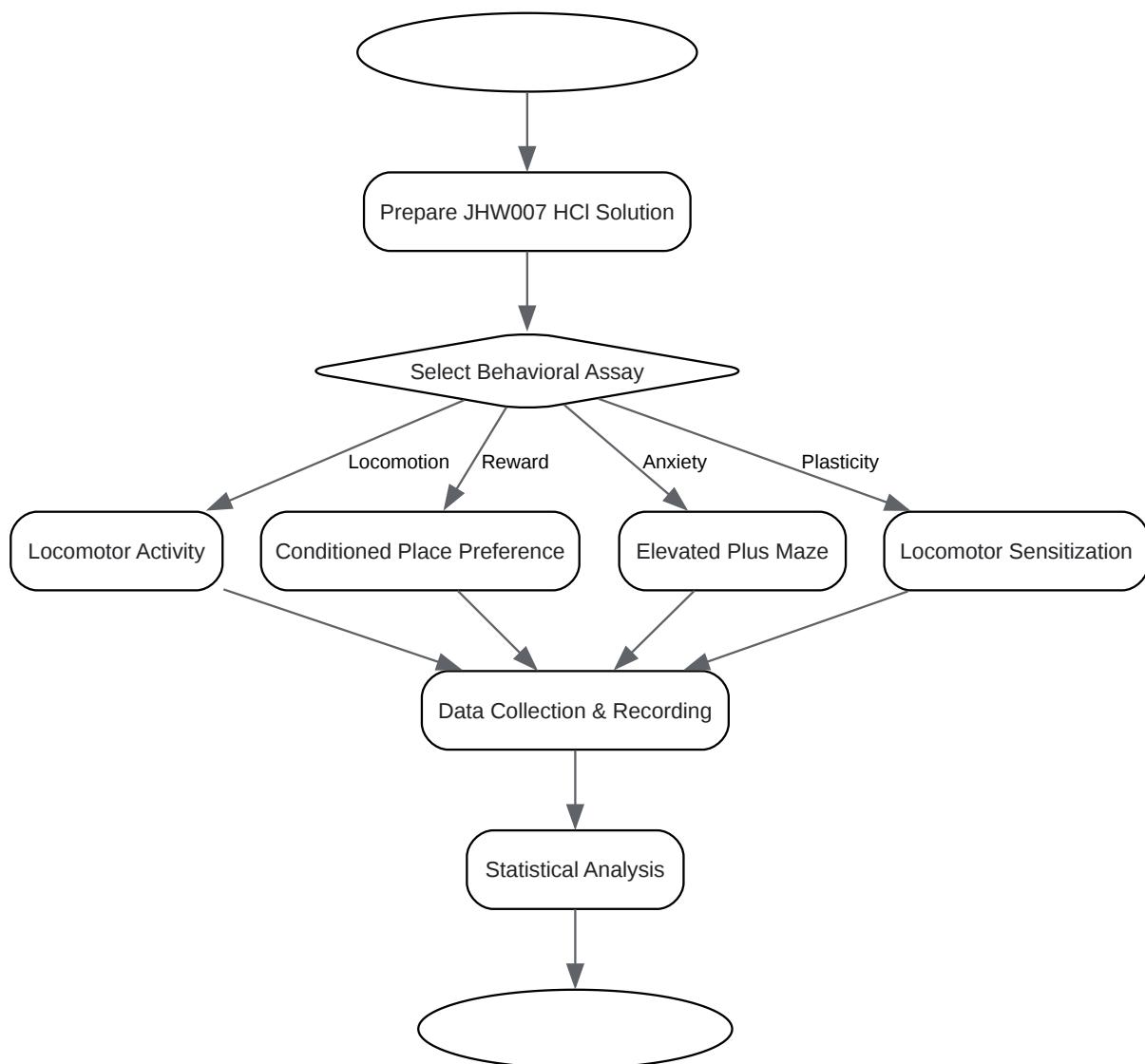
JHW007 hydrochloride is a potent and selective atypical dopamine transporter (DAT) inhibitor, structurally related to benztrapine. Unlike typical DAT inhibitors such as cocaine, JHW007 exhibits a unique pharmacological profile characterized by a slow onset and long duration of action at the DAT. This profile is associated with a lower abuse potential and the ability to attenuate the behavioral effects of cocaine, making it a compound of significant interest for the development of pharmacotherapies for cocaine addiction.^[1] These application notes provide a summary of the preclinical behavioral effects of **JHW007 hydrochloride** and detailed protocols for its use in relevant animal models.

Mechanism of Action

JHW007 binds with high affinity to the dopamine transporter, inhibiting the reuptake of dopamine from the synaptic cleft and thereby increasing extracellular dopamine levels. Its "atypical" binding kinetics are thought to underlie its differential behavioral effects compared to cocaine. JHW007 has a high selectivity for the DAT over other monoamine transporters.

Signaling Pathway of Dopamine and the Action of **JHW007 Hydrochloride**



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References

- 1. The high affinity dopamine uptake inhibitor, JHW 007, blocks cocaine-induced reward, locomotor stimulation and sensitization - PubMed [pubmed.ncbi.nlm.nih.gov]
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